

Personal protective equipment for handling 1-Adamantanethiol

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Compound of Interest

Compound Name: 1-Adamantanethiol

Cat. No.: B1212722

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Essential Safety and Handling Guide for 1-Adamantanethiol

This guide provides crucial safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **1-Adamantanethiol**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

1-Adamantanethiol is classified as a hazardous substance. It is toxic if swallowed and causes serious eye irritation.[1][2][3][4] The assigned GHS pictogram is GHS06 (skull and crossbones), with the signal word "Danger".[2] Therefore, strict adherence to the recommended Personal Protective Equipment (PPE) is mandatory to prevent exposure.

PPE Category	Specification	Purpose
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[1][5]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves, such as Nitrile, tested to the EN 374 standard.[5]	Prevents skin contact with the chemical.
Respiratory Protection	A NIOSH-approved particulate respirator (e.g., N95) is necessary if dust formation is likely.[5]	Prevents inhalation of the compound, which can cause respiratory irritation.[5]
Body Protection	A standard laboratory coat should be worn to protect clothing and skin from contamination.[1][5]	Prevents accidental skin exposure and contamination of personal clothing.

Operational Plan for Safe Handling

All manipulations of **1-Adamantanethiol** should occur within a well-ventilated area, preferably a chemical fume hood, to minimize inhalation risk.[1][5]

Preparation:

- Ensure the designated work area is clean and uncluttered.
- Verify that a safety shower and eyewash station are accessible.
- Don all required PPE as specified in the table above.

Handling:

- Avoid all personal contact with the substance, including inhalation.[1]
- When weighing the solid, do so carefully to avoid generating dust.[1]

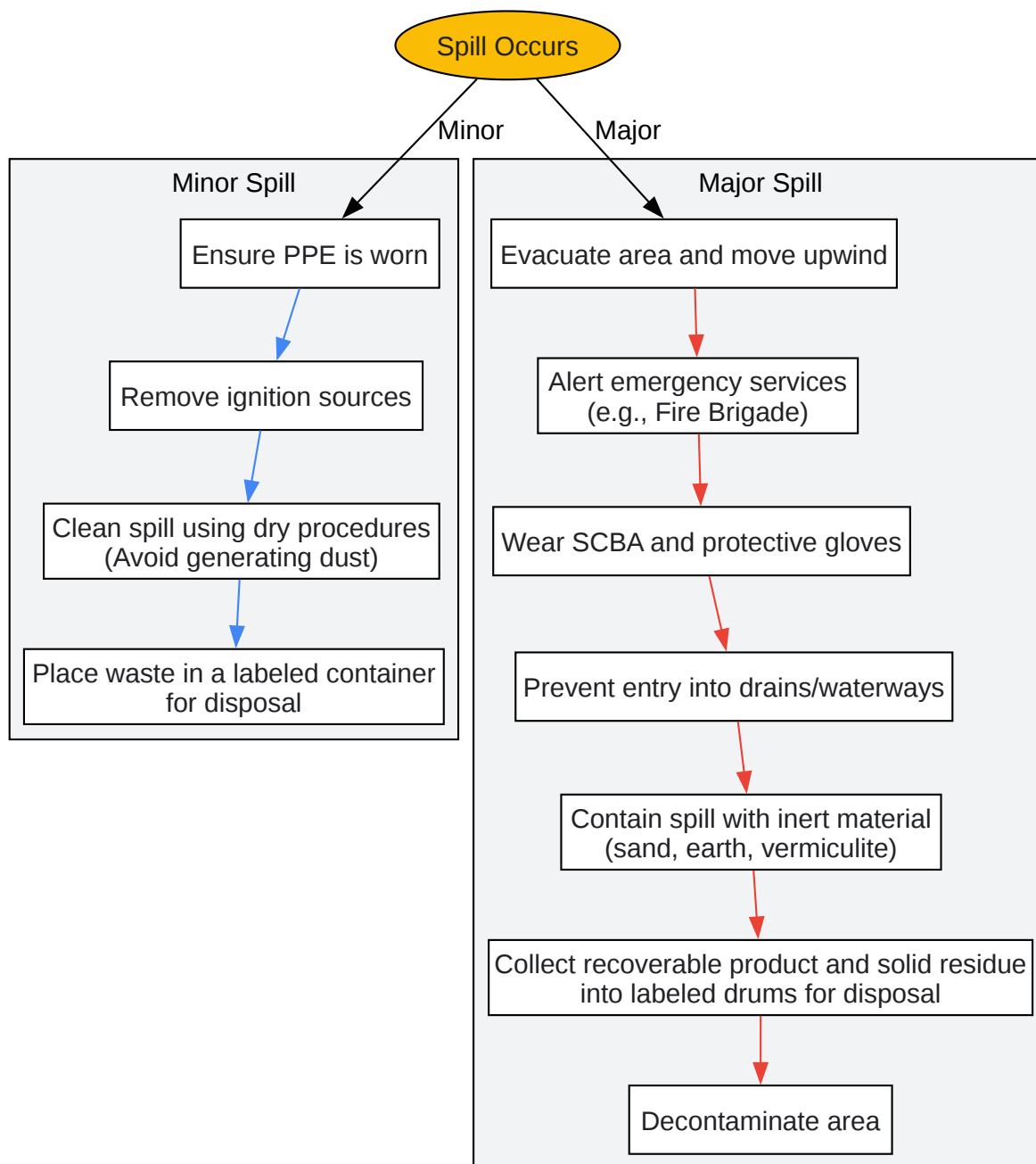
- Keep the container securely sealed when not in use.[1]
- Do not eat, drink, or smoke in the handling area.[1][3]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[1]

Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1]
- Store away from incompatible materials, such as strong oxidizing agents, and foodstuff containers.[1][4]
- The designated storage class for this chemical is 6.1C, for combustible, acutely toxic compounds.

Spill and Disposal Plan

Immediate and appropriate action is critical in the event of a spill. The required response depends on the scale of the spill.



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Caption: Workflow for handling a **1-Adamantanethiol** spill.

Waste Disposal:

- Dispose of **1-Adamantanethiol** waste and contaminated materials in accordance with all applicable local, state, and federal regulations.[4]
- Do not allow the product to enter drains or waterways, as it is toxic to aquatic life with long-lasting effects.[1][4]
- Waste should be placed in suitable, labeled containers.[1] Where possible, recycling should be considered; otherwise, disposal may occur in an authorized landfill.[1]
- Contaminated packaging must be treated as hazardous waste and disposed of accordingly.[4]

Chemical and Physical Data

The following table summarizes key quantitative data for **1-Adamantanethiol**.

Property	Value
CAS Number	34301-54-7[1][2][6]
Molecular Formula	C ₁₀ H ₁₆ S[1][2][6]
Molecular Weight	168.30 g/mol [2][6]
Melting Point	99-106 °C[6]
GHS Hazard Codes	H301 (Toxic if swallowed), H319 (Causes serious eye irritation), H411 (Toxic to aquatic life with long lasting effects)[1][2][3]
Hazard Class	Acute Toxicity, Oral (Category 3), Eye Irritation (Category 2)[2]
Bioaccumulation	Medium (LogKOW = 3.8431)[1]
Mobility in Soil	Low (KOC = 2553)[1]

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